

# Quinapril-d5 physical and chemical properties

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## Compound of Interest

Compound Name: Quinapril-d5

Cat. No.: B15577063

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## An In-depth Technical Guide on the Physical and Chemical Properties of Quinapril-d5

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Quinapril-d5**, a deuterated analog of Quinapril. It is intended for researchers, scientists, and drug development professionals who utilize **Quinapril-d5** as an internal standard in analytical and pharmacokinetic studies. This document details its properties, analytical methodologies, and relevant biological pathways.

## Introduction

**Quinapril-d5** is the deuterium-labeled version of Quinapril, a prodrug that belongs to the angiotensin-converting enzyme (ACE) inhibitor class of medications.[1] Following oral administration, Quinapril is metabolized into its active form, quinaprilat, which is a potent inhibitor of ACE.[2] This enzyme is responsible for the conversion of angiotensin I to angiotensin II, a key component in the renin-angiotensin-aldosterone system (RAAS) that regulates blood pressure.[2] Due to its stable isotope label, **Quinapril-d5** is widely used as an internal standard for the quantification of Quinapril in biological samples by mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).[3][4][5] The use of a stable isotope-labeled internal standard improves the accuracy and precision of these analytical methods.[5]

## Physical and Chemical Properties

The physical and chemical properties of **Quinapril-d5** and its hydrochloride salt are summarized in the tables below. These properties are crucial for its handling, storage, and application in experimental settings.

Table 1: Physical and Chemical Properties of **Quinapril-d5** (Free Base)

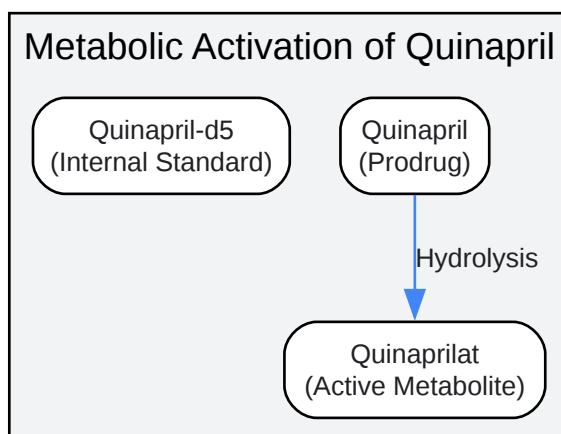
Property	Value	Reference
Molecular Formula	C <sub>25</sub> H <sub>25</sub> D <sub>5</sub> N <sub>2</sub> O <sub>5</sub>	[3][6]
Molecular Weight	443.6 g/mol	[3]
CAS Number	1279029-79-6	[3]
Formal Name	2-[(2S)-2-[[[(1S)-1-(ethoxycarbonyl)-3-phenyl-d <sub>5</sub> -propyl]amino]-1-oxopropyl]-1,2,3,4-tetrahydro-3-isoquinolinecarboxylic acid	[3]
Synonyms	CI-906-d <sub>5</sub>	[3]
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>5</sub> )	[3]
Formulation	Solid	[3]
Solubility	Soluble in Methanol	[3]
SMILES	<chem>O=C(O)[C@H]1N(C(=O)CC3=C(C(=CC=C3)C1)C(=O)O)</chem>	[3]

Table 2: Physical and Chemical Properties of **Quinapril-d5** Hydrochloride

Property	Value	Reference
Molecular Formula	C <sub>25</sub> H <sub>26</sub> D <sub>5</sub> ClN <sub>2</sub> O <sub>5</sub>	[7][8][9]
Molecular Weight	480.01 g/mol	[1][7][8][9]
CAS Number	1356020-03-5	[1][7][8]
Appearance	White crystalline powder (for unlabeled form)	[10]
Melting Point	120-130°C (for unlabeled form)	[10][11]
Solubility	Soluble in water (31mg/mL for unlabeled form)	[10]

## Metabolic Pathway

Quinapril is a prodrug that is converted in the body to its active metabolite, quinaprilat. This biotransformation is a critical step for its therapeutic activity as an ACE inhibitor.



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Metabolic conversion of Quinapril to Quinaprilat.

## Experimental Protocols

The primary application of **Quinapril-d5** is as an internal standard in bioanalytical methods for the quantification of Quinapril. Below are summaries of typical experimental protocols.

## LC-MS/MS Method for Quantification in Human Plasma

A common method for the analysis of Quinapril and its active metabolite, quinaprilat, in plasma involves liquid chromatography-tandem mass spectrometry (LC-MS/MS).

### Sample Preparation:

- Plasma samples are thawed at room temperature.
- An internal standard solution containing **Quinapril-d5** is added to the plasma samples.
- Protein precipitation is achieved by adding an acetonitrile:methanol (8:2 v/v) mixture.[\[12\]](#)
- The samples are vortexed and then centrifuged to pellet the precipitated proteins.
- The supernatant is collected for LC-MS/MS analysis.

### Chromatographic Conditions:

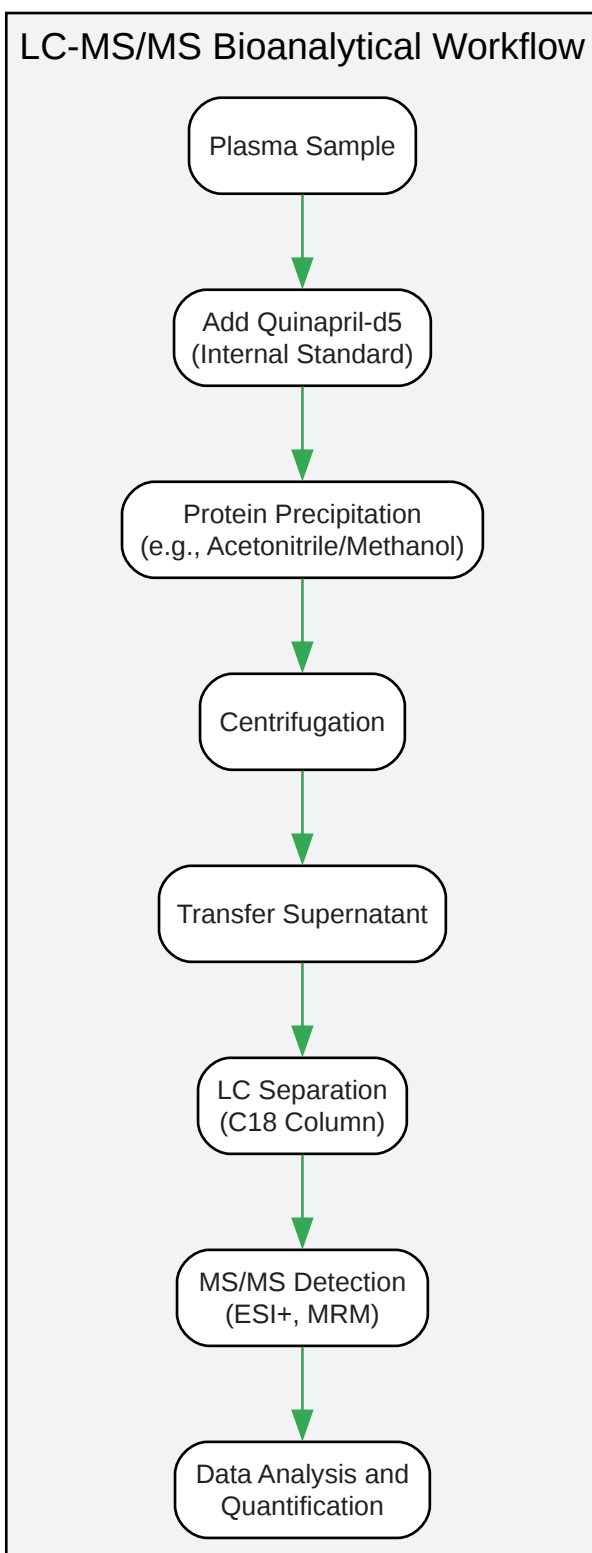
- Column: A reverse-phase column, such as a C18 column, is typically used.[\[2\]](#)
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol) is often employed.[\[12\]](#)
- Flow Rate: A suitable flow rate is maintained for optimal separation.
- Injection Volume: A small volume of the prepared sample is injected into the LC system.

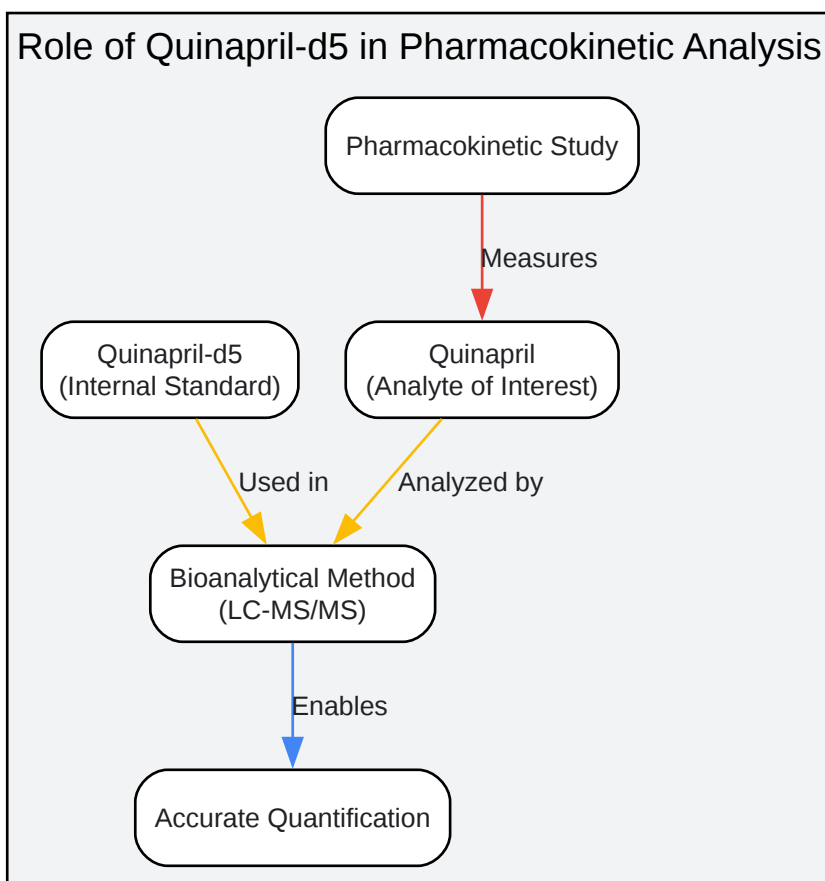
### Mass Spectrometric Conditions:

- Ionization: Positive atmospheric pressure electrospray ionization (ESI+) is commonly used.[\[12\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM) is used for both quantification and structural confirmation of the target compounds.[\[12\]](#) Specific precursor-to-product ion transitions for Quinapril, quinaprilat, and **Quinapril-d5** are monitored.

The following diagram illustrates a typical workflow for this analytical method.

## LC-MS/MS Bioanalytical Workflow





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## References

- 1. Quinapril-d5 hydrochloride | CAS#:1356020-03-5 | Chemsrcc [chemsrc.com]
- 2. jetir.org [jetir.org]
- 3. caymanchem.com [caymanchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. veeprho.com [veeprho.com]

- 6. Quinapril-d5 - CAS - 82586-55-8(non-d) | Axios Research [axios-research.com]
- 7. Quinapril-d5 Hydrochloride (Major) | LGC Standards [lgcstandards.com]
- 8. Quinapril-d5 Hydrochloride (Major) | LGC Standards [lgcstandards.com]
- 9. scbt.com [scbt.com]
- 10. Quinapril Hydrochloride - LKT Labs [lktlabs.com]
- 11. Quinapril | C<sub>25</sub>H<sub>30</sub>N<sub>2</sub>O<sub>5</sub> | CID 54892 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. LC-MS/MS assay of quinapril and its metabolite quinaprilat for drug bioequivalence evaluation: prospective, concurrential and retrospective method validation - PubMed [pubmed.ncbi.nlm.nih.gov]
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